

Preparation of CH-223191 Stock Solution in DMSO: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CH-223191

Cat. No.: B1684373

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

CH-223191 is a potent and selective antagonist of the Aryl Hydrocarbon Receptor (AHR), a ligand-activated transcription factor implicated in mediating the toxic effects of dioxins and involved in various physiological and pathological processes.[1][2] Proper preparation of **CH-223191** stock solutions is critical for accurate and reproducible experimental results. This document provides detailed application notes and protocols for the preparation of **CH-223191** stock solutions in dimethyl sulfoxide (DMSO), along with information on its mechanism of action and a general experimental workflow.

Introduction

CH-223191 is a small molecule that acts as a pure antagonist of the AHR, effectively blocking the nuclear translocation and DNA binding of the receptor.[3][4] It has been shown to inhibit the toxic effects induced by 2,3,7,8-tetrachlorodibenzo-p-dioxin (TCDD), a potent AHR agonist.[2][5] The antagonist does not exhibit agonist activity, even at high concentrations, making it a valuable tool for studying AHR signaling pathways.[6] Its applications span toxicology, immunology, oncology, and stem cell research.[1][2][7] Given its hydrophobic nature, DMSO is the recommended solvent for preparing stock solutions of **CH-223191** for in vitro studies.

Quantitative Data Summary

The following table summarizes the key quantitative data for **CH-223191**.

Parameter	Value	Reference
Molecular Weight	333.39 g/mol	[8]
Solubility in DMSO	25 mg/mL to 127 mg/mL	[2][7]
(Approximately 75 mM to 381 mM)		
IC ₅₀	30 nM (for inhibition of TCDD-induced luciferase activity)	[4]
Storage (Powder)	-20°C for up to 3 years	[3][4][7]
Storage (in DMSO)	-80°C for up to 1 year; -20°C for up to 1 month	[4][7]

Experimental Protocols

Materials

- **CH-223191** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated balance
- Vortex mixer
- Pipettes and sterile filter tips

Protocol for Preparation of a 10 mM Stock Solution

- Preparation: Before starting, ensure a clean and sterile working environment, especially if the stock solution will be used in cell culture. It is recommended to handle the compound and prepare the solution in a chemical fume hood.

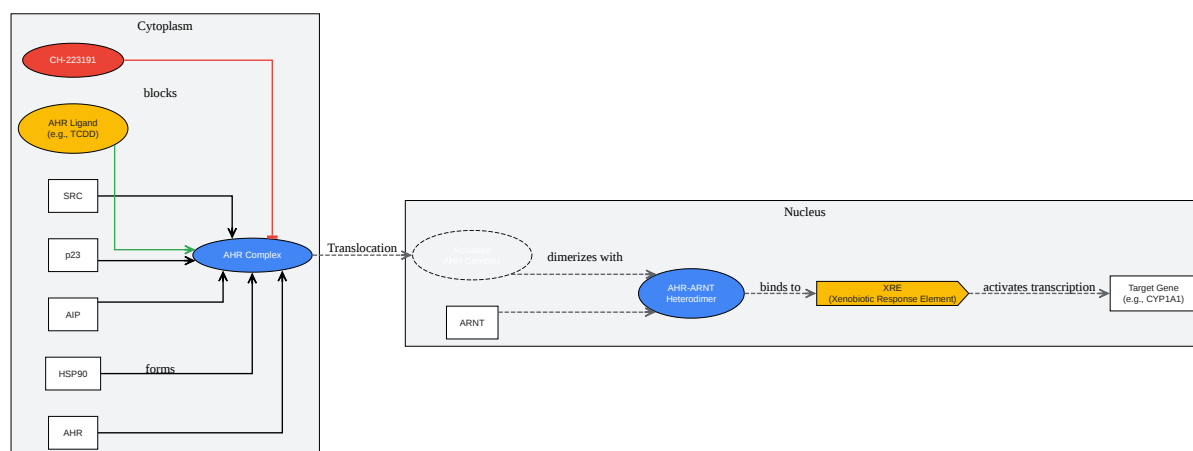
- **Weighing the Compound:** Accurately weigh the desired amount of **CH-223191** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.33 mg of **CH-223191** (Molecular Weight: 333.39 g/mol).
- **Dissolving in DMSO:** Add the weighed **CH-223191** powder to a sterile microcentrifuge tube. Add the calculated volume of DMSO. For a 10 mM stock solution from 3.33 mg of powder, add 1 mL of DMSO.
- **Ensuring Complete Dissolution:** Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. Gentle warming or sonication may be used to aid dissolution if necessary.[7] Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[4] Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).[4][7] It is important to note that the compound is unstable in solution, and freshly prepared solutions are recommended.[3]

Preparation of Working Solutions

For cell-based assays, the DMSO stock solution should be diluted in the appropriate cell culture medium to the final desired concentration. It is crucial to ensure that the final concentration of DMSO in the culture medium is non-toxic to the cells, typically below 0.5%.[9]

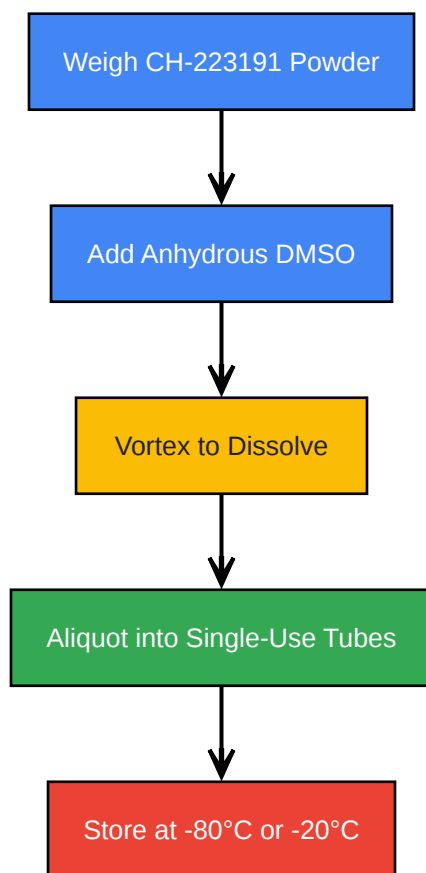
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **CH-223191** and a general experimental workflow for its use.



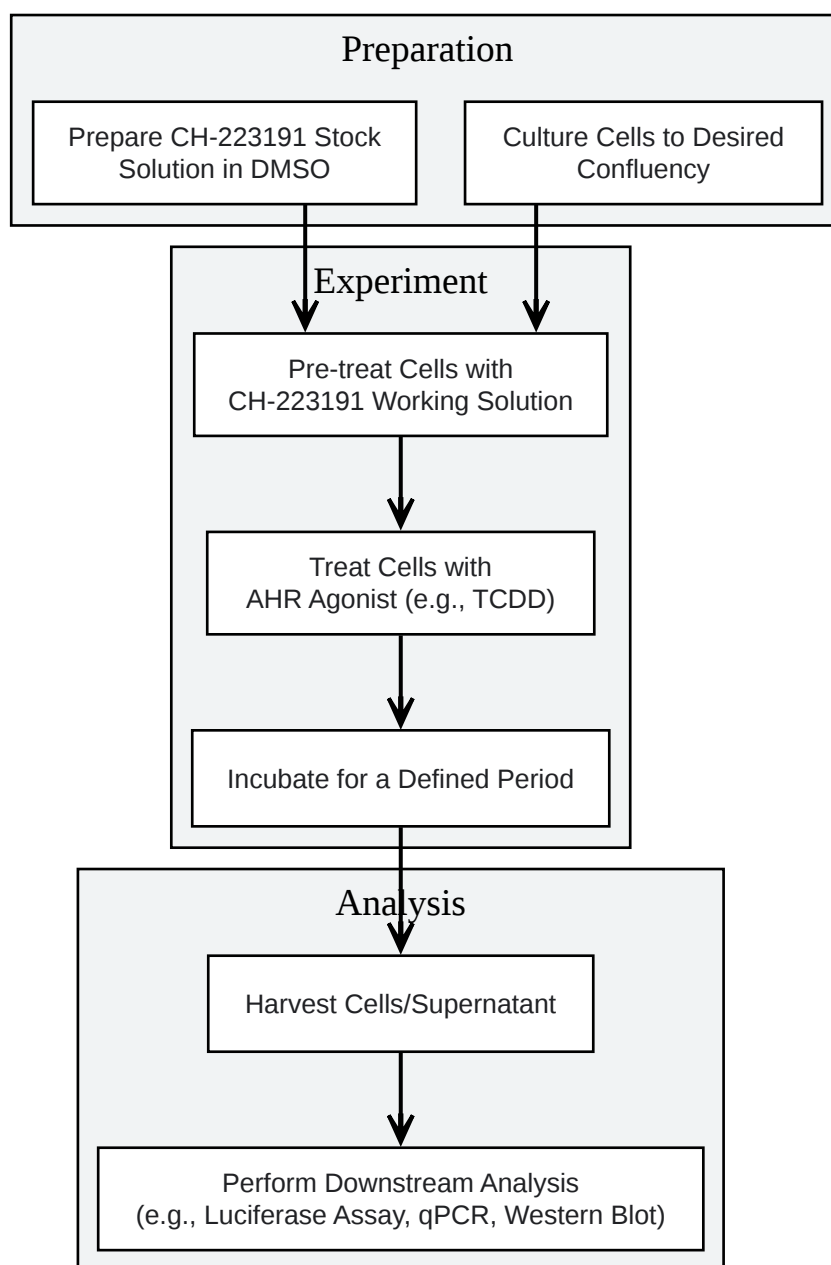
[Click to download full resolution via product page](#)

Caption: AHR signaling pathway and the inhibitory action of **CH-223191**.



[Click to download full resolution via product page](#)

Caption: Logical workflow for preparing **CH-223191** stock solution.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for in vitro studies using **CH-223191**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. apexbt.com [apexbt.com]
- 2. caymanchem.com [caymanchem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. selleckchem.com [selleckchem.com]
- 5. CH 223191 | Aryl Hydrocarbon Receptors | Tocris Bioscience [tocris.com]
- 6. invivogen.com [invivogen.com]
- 7. CH-223191 | AhR antagonist | TargetMol [targetmol.com]
- 8. medkoo.com [medkoo.com]
- 9. medchemexpress.cn [medchemexpress.cn]
- To cite this document: BenchChem. [Preparation of CH-223191 Stock Solution in DMSO: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1684373#how-to-prepare-ch-223191-stock-solution-in-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com